



Application Notes and Protocols: Indium-111 Oxine Leukocyte Labeling for Infection Imaging

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Indium-111 (In-111) oxine labeled white blood cell (WBC) scintigraphy is a cornerstone nuclear medicine imaging modality for the diagnosis and localization of occult infections and inflammatory processes.[1][2][3] This technique leverages the natural physiological function of leukocytes, which migrate to and accumulate at sites of inflammation.[1][2][4] By labeling a patient's own white blood cells with the gamma-emitting radionuclide In-111, clinicians can visualize these areas of inflammation, providing critical diagnostic information, particularly when other imaging modalities are inconclusive or contraindicated.[1][2]

This document provides a comprehensive overview of the protocol for labeling autologous leukocytes with In-111 oxine, including detailed experimental procedures, quality control measures, and imaging guidelines.

Mechanism of Labeling

The labeling of leukocytes with In-111 oxine is a passive process driven by the lipophilic nature of the In-111 oxine complex.[5][6] Indium-111 forms a neutral, lipid-soluble 1:3 complex with oxine (8-hydroxyquinoline).[5][7] This allows the complex to diffuse across the leukocyte cell membrane.[5][6][7] Once inside the cell, the relatively weak In-111 oxine complex dissociates. [7] The In-111 cation then binds with high affinity to intracellular cytoplasmic components, while the oxine is released from the cell.[5][7]



Clinical Applications

In-111 oxine labeled WBC scintigraphy is a valuable tool for a variety of clinical indications, including:

- Osteomyelitis: Particularly in the appendicular skeleton.[1][2]
- Prosthetic Joint Infections: Aiding in the differentiation between infection and aseptic loosening.[1][2]
- Vascular Graft Infections.[1][2]
- Intra-abdominal Infections and Abscesses.[1][5]
- Inflammatory Bowel Disease (IBD).[1][5]
- Fever of Unknown Origin (FUO).[1][2]

Experimental Protocols

Strict adherence to aseptic techniques is mandatory throughout the entire procedure to ensure the safety and efficacy of the labeled cell product for patient administration.[5][8]

I. Leukocyte Isolation

- Blood Collection: Withdraw 40-80 mL of venous blood from the patient into a syringe containing an anticoagulant such as acid citrate dextrose (ACD) or heparin.[8] A large gauge needle (e.g., 19-20 gauge) is recommended to minimize cell damage.
- Sedimentation of Red Blood Cells: Add a sedimenting agent like 6% hydroxyethyl starch
 (HES) to the whole blood. Allow the red blood cells to sediment by gravity for approximately
 30-60 minutes, or until the plasma layer is relatively free of red blood cells.
- Leukocyte-Rich Plasma (LRP) Collection: Carefully collect the LRP supernatant, which contains the leukocytes, platelets, and some residual red blood cells.
- Centrifugation: Centrifuge the LRP at a low speed (e.g., 150-450 g) for 5-8 minutes to pellet the leukocytes.[9]



- Plasma Removal: Remove the supernatant, which is platelet-rich plasma.
- Red Blood Cell Lysis (Optional): If significant red blood cell contamination is present, resuspend the cell pellet in a small volume of sterile saline and add a hypotonic lysing agent, followed by restoration of isotonicity.
- Washing: Wash the leukocyte pellet with sterile saline or phosphate-buffered saline (PBS) to remove any remaining plasma and anticoagulant. Centrifuge again and discard the supernatant.

II. Leukocyte Labeling with Indium-111 Oxine

- Resuspension: Gently resuspend the isolated leukocyte pellet in sterile saline or PBS. The presence of plasma should be minimized as transferrin can compete for the In-111.[10]
- Addition of In-111 Oxine: Add approximately 18.5-20 MBq (500 μ Ci) of In-111 oxine to the cell suspension.[5][10]
- Incubation: Incubate the mixture at room temperature for 10-15 minutes with gentle, periodic swirling to ensure adequate mixing and prevent cell clumping.[5]
- Washing: After incubation, add sterile saline or PBS to the labeled cell suspension and centrifuge to pellet the now-labeled leukocytes.
- Supernatant Removal: Carefully remove and retain the supernatant, which contains unbound In-111 oxine. This is used for the calculation of labeling efficiency.
- Final Resuspension: Gently resuspend the labeled leukocyte pellet in 5-10 mL of autologous platelet-poor plasma or sterile saline for patient administration.

III. Quality Control

- Labeling Efficiency: Calculate the labeling efficiency by measuring the radioactivity in the cell pellet and the supernatant using a dose calibrator. The formula is:
 - Labeling Efficiency (%) = [Activity in Cell Pellet / (Activity in Cell Pellet + Activity in Supernatant)] x 100



- A labeling efficiency of greater than 70% is generally considered acceptable.[10]
- Cell Viability: A sample of the labeled leukocytes can be assessed for viability using a trypan blue exclusion assay. Viability should be greater than 95%.
- Visual Inspection: Visually inspect the final cell suspension for any clumps or aggregates.
 The presence of significant clumping may indicate cell damage and can lead to altered biodistribution upon injection.[10]

IV. Patient Administration and Imaging

- Administration: The In-111 labeled leukocytes should be administered to the patient intravenously as soon as possible, preferably within 1-2 hours of labeling.[9] The injection should be given slowly through a large-bore needle to minimize cell damage.
- Imaging Protocol: Imaging is typically performed at 18-24 hours post-injection to allow for clearance of background activity and migration of the labeled leukocytes to the site of infection.[3][11]
 - Instrumentation: A large field-of-view gamma camera equipped with a medium-energy collimator is used.
 - Energy Windows: Dual energy windows are centered around the two photopeaks of In-111 (171 keV and 245 keV).[3]
 - Image Acquisition: Planar static images of the whole body or specific regions of interest are acquired. SPECT or SPECT/CT imaging can be performed for better localization of abnormal uptake.[3]

Data Presentation

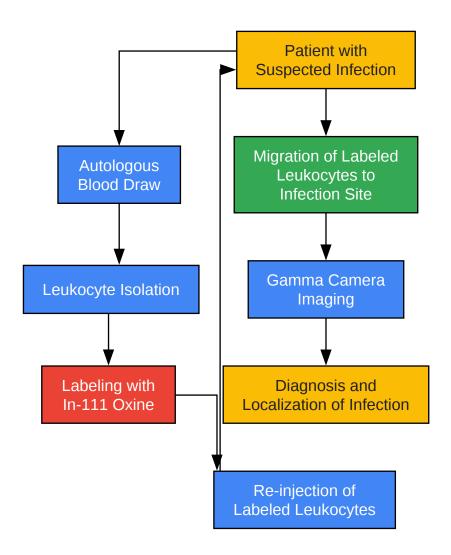


Parameter	Recommended Value/Range	Reference
Blood Volume for Leukocyte Isolation	40 - 80 mL (adults)	[8]
In-111 Oxine Activity for Labeling	18.5 - 20 MBq (500 μCi)	[5]
Recommended Patient Dose	7.4 - 18.5 MBq (200 - 500 μCi)	[10]
Incubation Time	10 - 15 minutes	[5]
Incubation Temperature	Room Temperature	[5]
Labeling Efficiency	> 70%	[10]
Time from Labeling to Reinjection	< 1-2 hours	[9]
Imaging Time Post-Injection	18 - 24 hours	[3][11]
Physical Half-life of In-111	2.8 days	[3]

Visualizations







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References

Methodological & Application





- 1. Indium-111 White Blood Cell Scan StatPearls NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. radiopaedia.org [radiopaedia.org]
- 4. What is Indium In-111 oxyquinoline used for? [synapse.patsnap.com]
- 5. Guidelines for the labelling of leucocytes with 111In-oxine PMC [pmc.ncbi.nlm.nih.gov]
- 6. What is the mechanism of Indium In-111 oxyguinoline? [synapse.patsnap.com]
- 7. Indium-111-labeled cellular blood components: mechanism of labeling and intracellular location in human neutrophils PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. greenkid.idv.tw [greenkid.idv.tw]
- 9. jnm.snmjournals.org [jnm.snmjournals.org]
- 10. Indium 111 Oxyquinolone (In-111 Oxine) [dailymed.nlm.nih.gov]
- 11. radiology.wisc.edu [radiology.wisc.edu]
- To cite this document: BenchChem. [Application Notes and Protocols: Indium-111 Oxine Leukocyte Labeling for Infection Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083753#indium-111-oxine-leukocyte-labeling-protocol-for-infection-imaging]

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